

4-Iodo-1-methyl-1H-pyrazole molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Iodo-1-methyl-1H-pyrazole**

Cat. No.: **B1273130**

[Get Quote](#)

Technical Data Sheet: 4-Iodo-1-methyl-1H-pyrazole

Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical properties of the compound **4-Iodo-1-methyl-1H-pyrazole**, a heterocyclic organic compound relevant in synthetic chemistry and as a potential intermediate for pharmacologically active molecules.

Chemical Properties

The fundamental molecular characteristics of **4-Iodo-1-methyl-1H-pyrazole** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and registration in chemical databases.

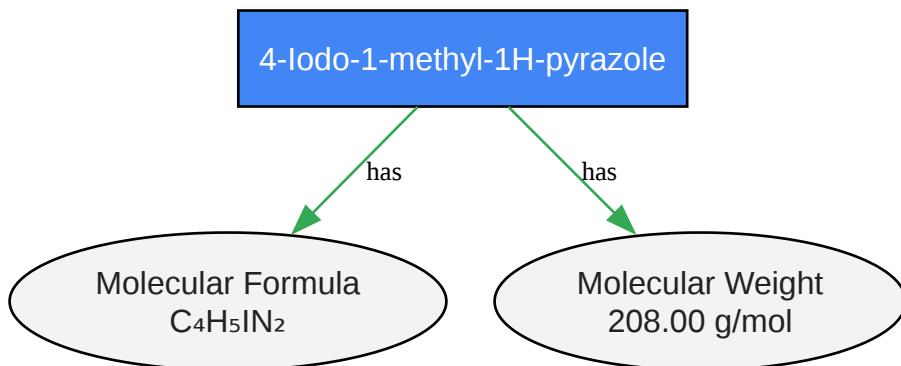
Identifier	Value	Citations
Molecular Formula	C ₄ H ₅ IN ₂	[1]
Molecular Weight	208.00 g/mol	[1]
CAS Number	39806-90-1	[1] [2]
Empirical Formula (Hill)	C ₄ H ₅ IN ₂	

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **4-Iodo-1-methyl-1H-pyrazole** are beyond the scope of this specific data sheet. For methodologies related to its synthesis, purification, and analytical characterization, researchers are advised to consult peer-reviewed chemical literature and established chemical synthesis databases.

Logical Relationships

The relationship between the chemical compound and its primary molecular identifiers is a foundational concept in chemical data management. The following diagram illustrates this direct association.



[Click to download full resolution via product page](#)

Caption: Core properties of **4-Iodo-1-methyl-1H-pyrazole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Methyl-4-iodo-1H-pyrazole | C4H5IN2 | CID 2734773 - PubChem
[pubchem.ncbi.nlm.nih.gov]

- 2. labsolu.ca [labsolu.ca]
- To cite this document: BenchChem. [4-Iodo-1-methyl-1H-pyrazole molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273130#4-iodo-1-methyl-1h-pyrazole-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com